

An In-Depth Technical Guide on (R)-2-Bromooctane

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Compound of Interest

Compound Name: (R)-2-Bromooctane

Cat. No.: B1611525

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This guide provides essential physicochemical data for **(R)-2-Bromooctane**, a halogenated alkane used in various chemical syntheses. The information is tailored for researchers, scientists, and professionals in drug development and chemical manufacturing.

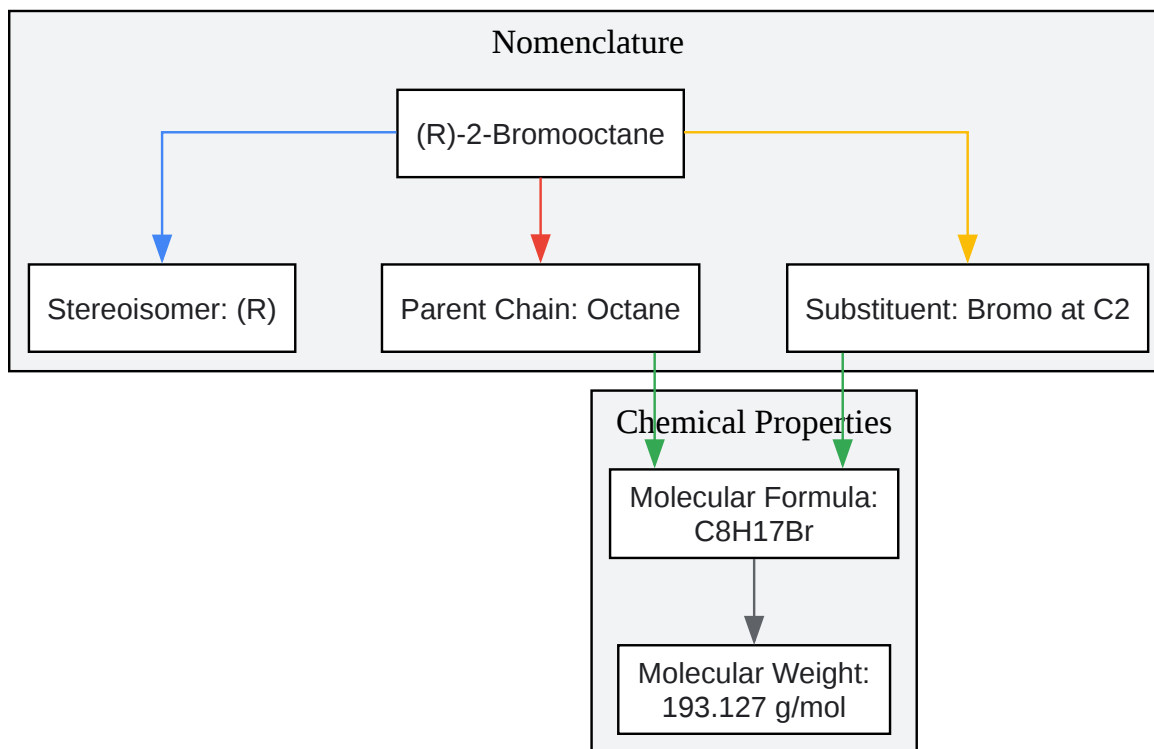
Physicochemical Data Summary

The fundamental molecular properties of **(R)-2-Bromooctane** are detailed below. This data is critical for stoichiometric calculations, analytical characterization, and process design.

Parameter	Value	Citations
Molecular Formula	C ₈ H ₁₇ Br	[1][2]
Molecular Weight	193.127 g/mol	[1]
Exact Mass	192.05136 u	[1]

Logical Relationship of (R)-2-Bromooctane Properties

The following diagram illustrates the logical flow from the compound's nomenclature to its empirical formula and molecular weight.



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Caption: Logical derivation of molecular properties from nomenclature.

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References

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- 2. Octane, 2-bromo- [webbook.nist.gov]
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